

# Essential Safety and Disposal Procedures for HTH-01-015

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## Compound of Interest

Compound Name: *Hth-01-015*

Cat. No.: *B15620419*

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This document provides crucial safety and logistical information for the proper disposal of **HTH-01-015**, a potent and selective NUAK1 inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Chemical and Physical Properties Summary

A clear understanding of the chemical and physical properties of **HTH-01-015** is fundamental for its safe handling and disposal.

Property	Value
Chemical Name	5,13-Dihydro-4,5,13-trimethyl-2-[[1-(4-piperidiny)-1H-pyrazol-4-yl]amino]-6H-naphtho[2,3-e]pyrimido[5,4-b][1][2]diazepin-6-one
Molecular Formula	C <sub>26</sub> H <sub>28</sub> N <sub>8</sub> O
Molecular Weight	468.55 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO and ethanol
Storage	Store at -20°C
CAS Number	1613724-42-7[3]

## Proper Disposal Procedures

The disposal of **HTH-01-015** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations. Laboratory personnel should treat all chemical waste, including **HTH-01-015**, as hazardous unless confirmed otherwise by a qualified professional[4].

### Step 1: Waste Identification and Segregation

- **Identify Waste:** All materials contaminated with **HTH-01-015**, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials, gloves), must be considered chemical waste.
- **Segregate Waste:** Do not mix **HTH-01-015** waste with other waste streams. It should be collected in a dedicated, properly labeled hazardous waste container[2].

### Step 2: Containerization and Labeling

- **Use Appropriate Containers:** Collect **HTH-01-015** waste in a container that is compatible with the chemical and its solvent (e.g., a high-density polyethylene container for solutions in

DMSO or ethanol)[2]. The container must have a secure, tight-fitting lid to prevent leaks or spills.

- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**HTH-01-015**," and the specific solvent used. The date of waste accumulation should also be clearly marked[4].

### Step 3: Storage of Chemical Waste

- Secure Storage: Store the hazardous waste container in a designated, secure area away from general laboratory traffic. The storage area should be well-ventilated.
- Incompatible Materials: Ensure that the stored **HTH-01-015** waste is not kept in proximity to incompatible materials[2].

### Step 4: Disposal

- Professional Disposal Service: Arrange for the collection and disposal of the **HTH-01-015** waste through a licensed and certified hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or in the regular trash[5].
- Empty Containers: Empty containers that held **HTH-01-015** should be triple-rinsed with a suitable solvent (e.g., ethanol or DMSO). The rinsate must be collected and disposed of as hazardous waste. After triple-rinsing, the container can be disposed of as regular laboratory glass or plastic waste, provided all labels are defaced[4].

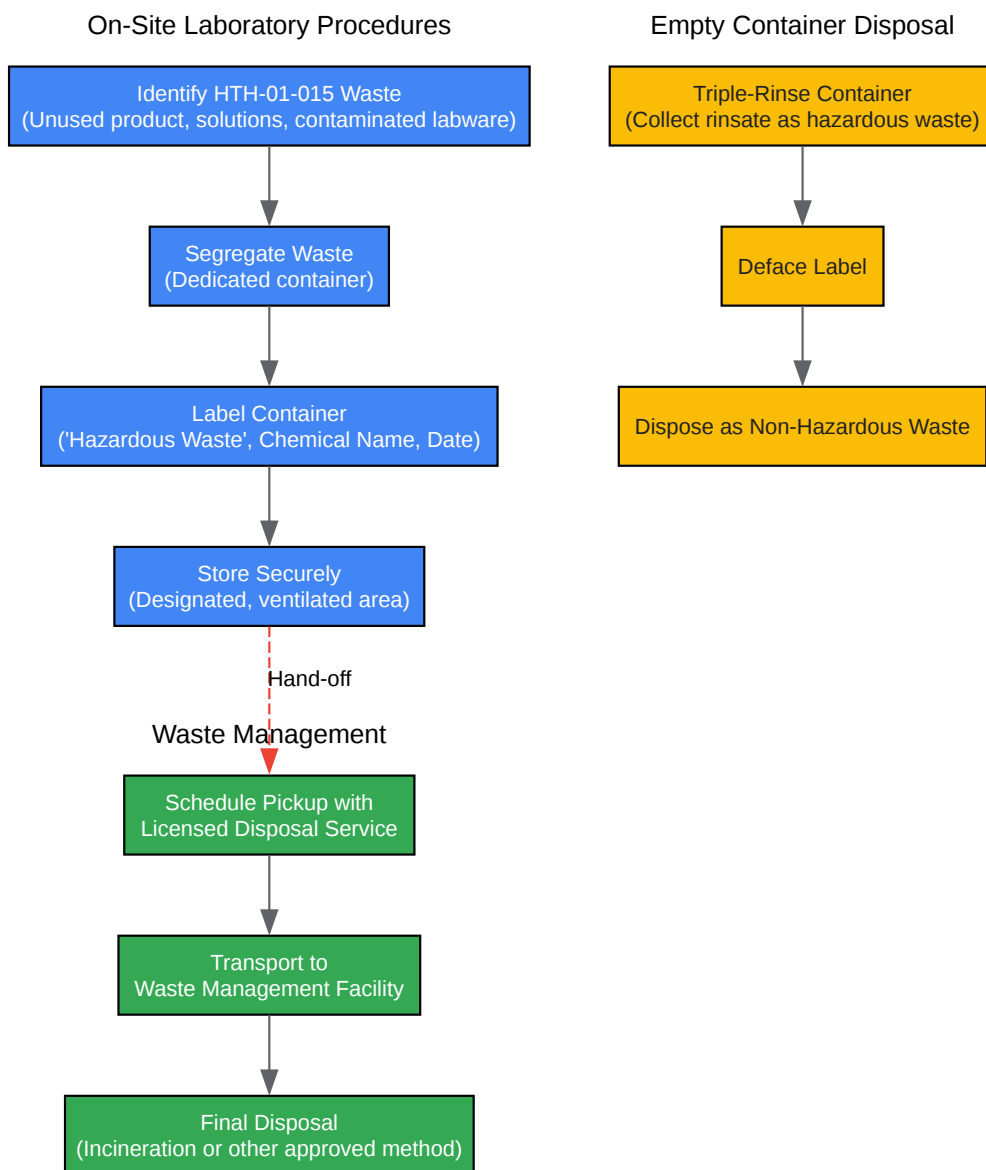
## Experimental Protocols Cited

No specific experimental protocols for the disposal of **HTH-01-015** are cited in the provided search results. The standard procedure is to follow the guidelines set by regulatory bodies and institutional safety protocols for chemical waste.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **HTH-01-015**.

## HTH-01-015 Disposal Workflow



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Caption: Workflow for the safe disposal of **HTH-01-015** from laboratory to final disposal.

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## References

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